

3-Methoxypyridazine melting point and boiling point determination

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxypyridazine

Cat. No.: B101933

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An In-depth Technical Guide to the Physicochemical Characterization of **3-Methoxypyridazine**: Melting and Boiling Point Determination

This technical guide provides a comprehensive overview of the determination of the melting and boiling points of **3-Methoxypyridazine**, a versatile heterocyclic compound utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals. The document outlines the key physical properties and provides detailed experimental protocols for their accurate measurement, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties of 3-Methoxypyridazine

3-Methoxypyridazine is typically encountered as a colorless to reddish-green clear liquid at room temperature, which indicates that its melting point is below standard ambient temperatures.^[1] The accurate determination of its boiling point is crucial for purification processes such as distillation, and for establishing its physical characteristics.

Data Summary

The key quantitative physical properties of **3-Methoxypyridazine** are summarized in the table below for easy reference.

Property	Value	Conditions
Boiling Point	87 °C	at 13 mmHg
Appearance	Colorless to red to green clear liquid	Standard Temperature and Pressure
Molecular Formula	C ₅ H ₆ N ₂ O	
Molecular Weight	110.12 g/mol	
Density	1.15 g/mL	

Experimental Protocols for Physicochemical Characterization

Accurate determination of melting and boiling points is fundamental for the identification and purity assessment of chemical compounds.^[2] The following sections detail the standard laboratory methodologies applicable to **3-Methoxypyridazine**.

Melting Point Determination

Given that **3-Methoxypyridazine** is a liquid at room temperature, its melting point would be determined using a cryostat or a specialized low-temperature melting point apparatus. The general principle, however, remains the same as the capillary method used for solids.

Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.^[2]

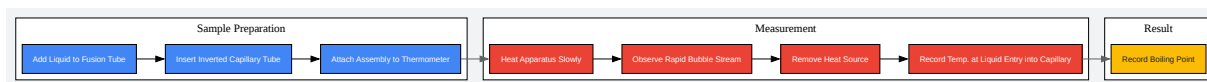
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube) with cooling capability
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Cooling bath (e.g., dry ice/acetone)

- Sample of **3-Methoxypyridazine**

Procedure:

- Sample Freezing: Cool a small sample of **3-Methoxypyridazine** in a micro test tube using a cooling bath until it solidifies completely.
- Sample Preparation: Finely crush the frozen solid and pack a small amount into a capillary tube to a height of 1-2 mm.[3]
- Apparatus Setup: Place the capillary tube into the heating/cooling block of the melting point apparatus. Ensure the thermometer bulb is level with the sample.
- Initial Determination (Rapid Heating): If the approximate melting point is unknown, perform a rapid determination by warming the sample at a faster rate to get an estimated range.
- Accurate Determination (Slow Heating): Cool the apparatus well below the estimated melting point. Begin heating slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Data Recording: Record the temperature (T1) at which the first drop of liquid appears and the temperature (T2) at which the entire sample has melted. The melting point is reported as the range T1-T2. For a pure compound, this range is typically narrow (0.5-1.5°C).[2]



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- To cite this document: BenchChem. [3-Methoxypyridazine melting point and boiling point determination]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101933#3-methoxypyridazine-melting-point-and-boiling-point-determination]

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